

2-Methyl-4-oxopentanal chemical properties and structure

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Compound of Interest

Compound Name: 2-Methyl-4-oxopentanal

Cat. No.: B14717559

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An In-depth Technical Guide to 2-Methyl-4-oxopentanal

This technical guide provides a comprehensive overview of the chemical properties, structure, synthesis, and reactivity of **2-Methyl-4-oxopentanal**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

2-Methyl-4-oxopentanal is an organic compound that contains both an aldehyde and a ketone functional group.^{[1][2]} Its bifunctional nature contributes to its unique reactivity.^[1] The compound features a methyl group at the second carbon position and a carbonyl group at the fourth position.^[1]

Table 1: Physicochemical Properties of **2-Methyl-4-oxopentanal**

Property	Value	Source
IUPAC Name	2-methyl-4-oxopentanal	[1] [3]
CAS Number	23260-39-1	[1] [3]
Molecular Formula	C6H10O2	[1] [3] [4]
Molecular Weight	114.14 g/mol	[1] [3] [4]
Exact Mass	114.068079557 g/mol	[1] [3] [4]
Canonical SMILES	CC(CC(=O)C)C=O	[1] [3]
InChI	InChI=1S/C6H10O2/c1-5(4-7)3-6(2)8/h4-5H,3H2,1-2H3	[1] [3]
InChIKey	IDAHIBMEKOEBRG-UHFFFAOYSA-N	[1]
XLogP3	-0.1	[1] [3] [4]
Hydrogen Bond Acceptor Count	2	[1]
Heavy Atom Count	8	[1]
PSA	34.14 Å ²	
LogP	0.80050	

Chemical Structure

The structure of **2-Methyl-4-oxopentanal** consists of a five-carbon pentanal backbone with a methyl group substituted at the C-2 position and a ketone (oxo) group at the C-4 position.

Caption: Chemical structure of **2-Methyl-4-oxopentanal**.

Experimental Protocols: Synthesis

Several synthetic routes can produce **2-Methyl-4-oxopentanal**.[\[1\]](#) The following are generalized methodologies.

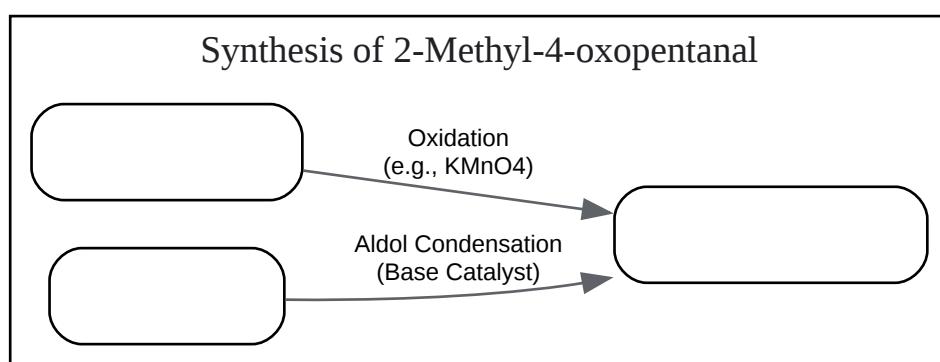
a) Aldol Condensation: This method involves the base-catalyzed reaction of acetaldehyde with propionaldehyde.[1]

- Reactants: Acetaldehyde, Propionaldehyde.
- Catalyst: A suitable base (e.g., sodium hydroxide).
- General Procedure:
 - A solution of the base in a suitable solvent (e.g., water or ethanol) is prepared and cooled.
 - A mixture of acetaldehyde and propionaldehyde is added dropwise to the cooled catalyst solution with constant stirring.
 - The reaction is allowed to proceed at a controlled temperature until completion.
 - The reaction mixture is then neutralized with an acid.
 - The product is extracted using an organic solvent, and the solvent is subsequently removed under reduced pressure.
 - Purification is typically achieved through distillation.

b) Oxidation of a Primary Alcohol: This synthesis starts with the corresponding primary alcohol, 2-methyl-4-oxopentan-1-ol.

- Starting Material: 2-methyl-4-pentanol.
- Oxidizing Agents: Potassium permanganate ($KMnO_4$) or chromic acid (H_2CrO_4).[1]
- General Procedure:
 - The alcohol is dissolved in a suitable solvent (e.g., acetone or dichloromethane).
 - The oxidizing agent is added portion-wise or as a solution to the alcohol at a controlled temperature, often in an ice bath to manage the exothermic reaction.

- The mixture is stirred until the reaction is complete, which can be monitored by techniques like thin-layer chromatography (TLC).
- The reaction is quenched, and the solid byproducts (e.g., manganese dioxide) are filtered off.
- The filtrate is worked up by extraction and washing.
- The final product is purified, typically by distillation.



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Caption: Simplified synthesis pathways for **2-Methyl-4-oxopentanal**.

Reactivity and Chemical Reactions

The presence of both aldehyde and ketone functional groups makes **2-Methyl-4-oxopentanal** a reactive molecule capable of undergoing a variety of chemical transformations.[\[1\]](#)

- Nucleophilic Addition: The electrophilic carbonyl carbons of both the aldehyde and ketone groups are susceptible to attack by nucleophiles, leading to the formation of alcohols or other derivatives.[\[1\]](#)
- Condensation Reactions: It can react with amines to form imines or with alcohols to yield acetals.[\[1\]](#)
- Oxidation: The aldehyde group can be selectively oxidized to a carboxylic acid using appropriate oxidizing agents.[\[1\]](#)

Applications

2-Methyl-4-oxopentanal serves as a valuable compound in several industrial and research areas.

- Flavoring Agents: Due to its characteristic odor, it has potential applications in the food and fragrance industries.[\[1\]](#)
- Chemical Intermediate: It is a useful intermediate in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[\[1\]](#)
- Research Chemical: Its reactivity makes it a subject of study in organic chemistry for investigating reaction mechanisms involving carbonyl compounds.[\[1\]](#) Interaction studies with biological molecules like proteins and nucleic acids are crucial for understanding its potential biochemical implications and toxicity.[\[1\]](#)

Safety and Handling

While a specific, detailed safety data sheet for **2-Methyl-4-oxopentanal** was not found in the provided search results, general precautions for handling volatile aldehydes and ketones should be observed. Similar compounds can cause skin and eye irritation and may be harmful if inhaled or ingested.[\[5\]](#) Therefore, it is recommended to handle this chemical in a well-ventilated area, such as a fume hood, and to wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Disclaimer: This guide is intended for informational purposes for a technical audience. All laboratory work should be conducted with a thorough understanding of the specific hazards of the chemicals involved and in accordance with institutional safety protocols.

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- To cite this document: BenchChem. [2-Methyl-4-oxopentanal chemical properties and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14717559#2-methyl-4-oxopentanal-chemical-properties-and-structure]

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